

An In-depth Technical Guide to 4-Phenylpentanoic Acid

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Compound of Interest

Compound Name: 4-Phenylpentanoic acid

CAS No.: 16433-43-5

Cat. No.: B1265419

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This guide provides an in-depth technical overview of **4-Phenylpentanoic acid**, tailored for researchers, scientists, and professionals in drug development. It covers the fundamental chemical identifiers, physicochemical properties, synthesis protocols, and potential applications, grounded in authoritative scientific sources.

Core Chemical Identity

CAS Number

The Chemical Abstracts Service (CAS) registry number for **4-Phenylpentanoic acid** is 16433-43-5.^{[1][2][3][4]} This unique identifier is essential for unambiguous identification in databases, regulatory submissions, and procurement.

Synonyms and Nomenclature

In scientific literature and commercial listings, **4-Phenylpentanoic acid** is known by several other names. Understanding these synonyms is crucial for comprehensive literature searches and material sourcing.

- Systematic IUPAC Name: **4-phenylpentanoic acid**^[2]

- Common Synonyms:
 - 4-Phenylvaleric acid[1][2]
 - gamma-Methylbenzenebutanoic acid[1][2]
 - Benzenebutanoic acid, γ-methyl-[1][2]

The variety of synonyms arises from different naming conventions (e.g., substitutive vs. functional class nomenclature) and historical usage. "4-Phenylvaleric acid" is a frequently used and intuitive synonym, treating the five-carbon chain as the parent "valeric acid" (pentanoic acid).

Physicochemical and Spectroscopic Data

A thorough understanding of the physicochemical properties of **4-Phenylpentanoic acid** is fundamental for its application in experimental settings, from reaction setup to formulation development.

Table 1: Key Physicochemical Properties of **4-Phenylpentanoic Acid**

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₄ O ₂	[1][2]
Molecular Weight	178.23 g/mol	[1][2]
Melting Point	13°C	[1]
Boiling Point	291.9°C at 760 mmHg	[1]
Density	1.066 g/cm ³	[1]
pKa	4.70 ± 0.10 (Predicted)	[1]
LogP	2.4 - 2.65	[1]

- Interpretation for the Researcher: The low melting point indicates that **4-Phenylpentanoic acid** is a liquid or low-melting solid at room temperature. Its pKa, similar to that of other carboxylic acids, signifies that it will be deprotonated at physiological pH. The LogP value

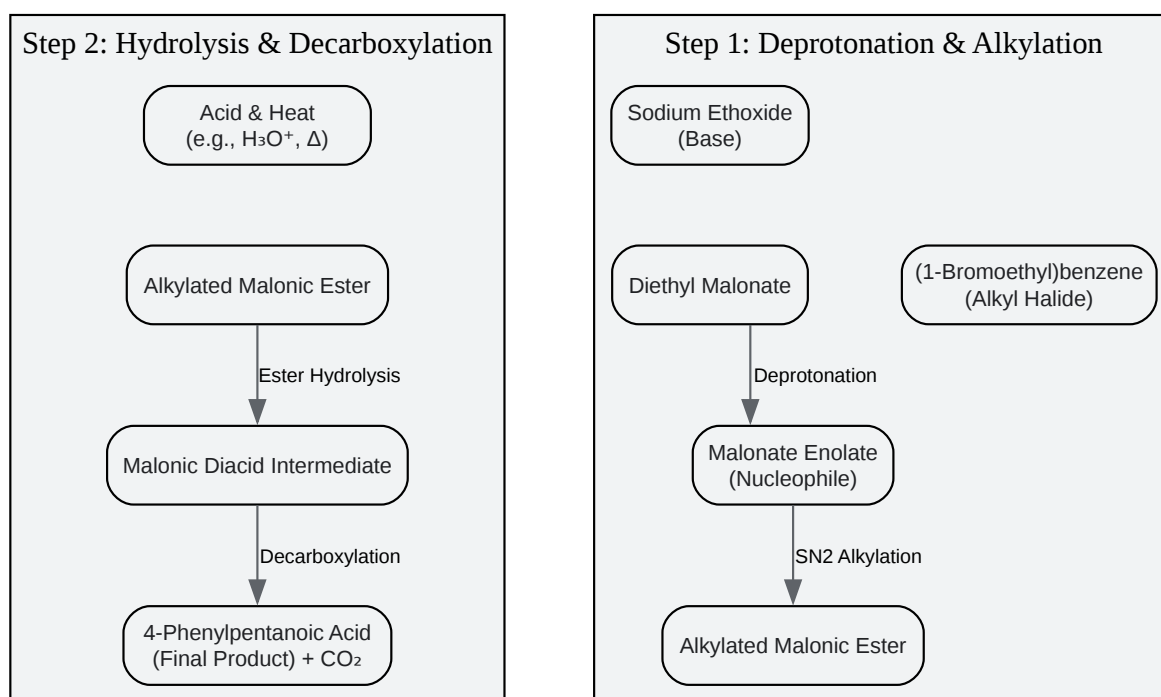
suggests moderate lipophilicity, which is a critical parameter in drug design for predicting membrane permeability and solubility.

Synthesis and Methodologies

The synthesis of **4-Phenylpentanoic acid** and its derivatives is a key process for its utilization in research. A common and illustrative approach is the malonic ester synthesis, which allows for the formation of the carboxylic acid moiety with a specific carbon skeleton.

Conceptual Workflow: Malonic Ester Synthesis

The logic behind using a malonic ester synthesis is its versatility in forming α -substituted carboxylic acids. The α -protons of diethyl malonate are acidic and can be removed by a base to form a nucleophilic enolate, which can then be alkylated. Subsequent hydrolysis and decarboxylation yield the desired carboxylic acid.



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Sources

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- [2. 4-Phenylpentanoic acid | C11H14O2 | CID 27877 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. chemsynthesis.com \[chemsynthesis.com\]](#)
- [4. 4-Phenylpentanoic acid | CymitQuimica \[cymitquimica.com\]](#)
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